

Application Note: Quantitative Analysis of 2-(4-Aminophenyl)succinic Acid

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)succinic acid

CAS No.: 22511-21-3

Cat. No.: B1268363

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Introduction

2-(4-Aminophenyl)succinic acid is a dicarboxylic acid derivative of significant interest in pharmaceutical and chemical research. Its structure, featuring both an aromatic amine and a succinic acid moiety, suggests potential applications as a building block in organic synthesis and as a metabolite or impurity in drug development processes. Accurate and robust quantification of this compound in various matrices, including biological fluids and reaction mixtures, is crucial for understanding its pharmacokinetic profile, ensuring quality control, and advancing research.

This comprehensive guide provides detailed analytical methodologies for the quantitative determination of **2-(4-Aminophenyl)succinic acid**. We will explore various analytical techniques, offering insights into the rationale behind experimental choices and providing step-by-step protocols to ensure reliable and reproducible results.

Chemical and Physical Properties of **2-(4-Aminophenyl)succinic acid**:[\[1\]](#)

Property	Value
Molecular Formula	C ₁₀ H ₁₁ NO ₄
Molecular Weight	209.20 g/mol
IUPAC Name	2-(4-aminophenyl)butanedioic acid
CAS Number	22511-21-3

Analytical Approaches for Quantification

The choice of analytical method for **2-(4-Aminophenyl)succinic acid** depends on several factors, including the sample matrix, required sensitivity, and available instrumentation.[2] The presence of both a chromophore (the aminophenyl group) and ionizable carboxylic acid groups allows for detection by various techniques.

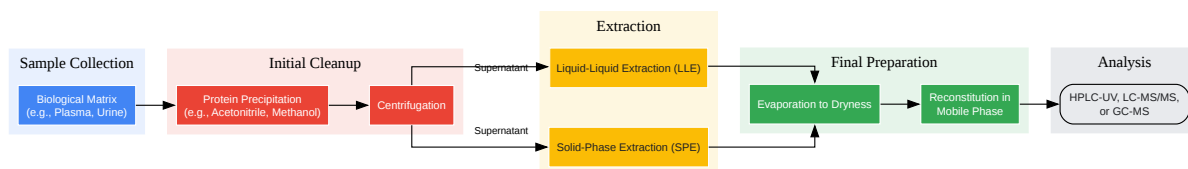
This note will focus on three primary analytical techniques:

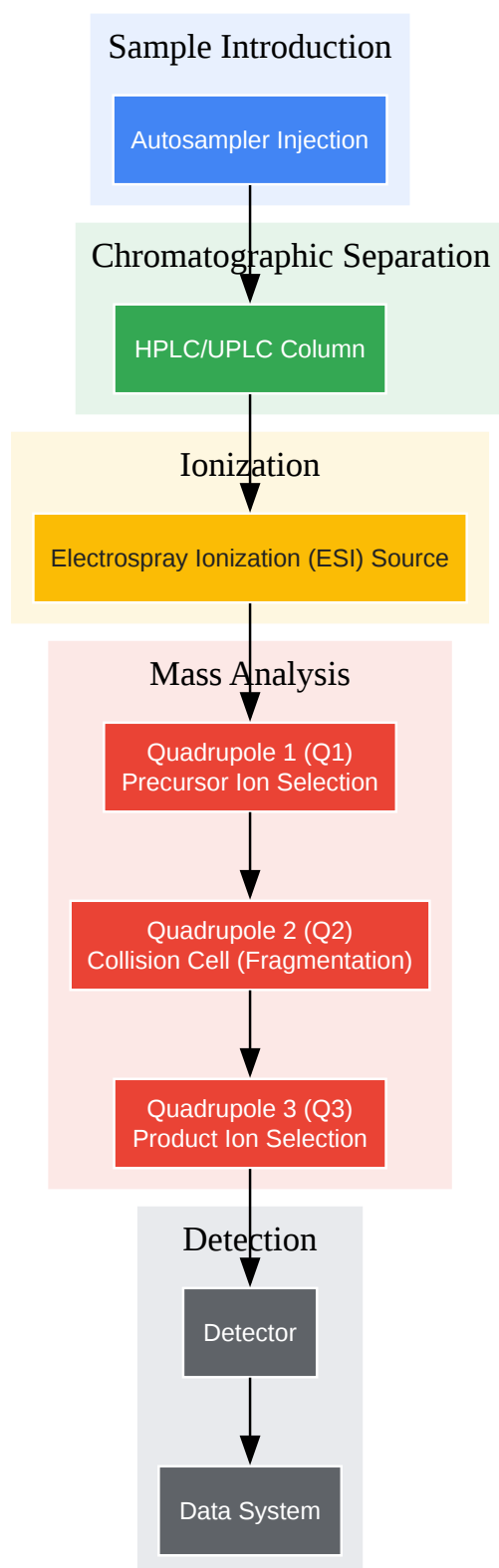
- High-Performance Liquid Chromatography with UV Detection (HPLC-UV): A widely accessible and robust method suitable for relatively high concentration samples.
- Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS): The gold standard for high sensitivity and selectivity, ideal for complex biological matrices.
- Gas Chromatography-Mass Spectrometry (GC-MS): A powerful technique that often requires derivatization to improve the volatility of the analyte.

Sample Preparation: A Critical First Step

The complexity of the sample matrix dictates the extent of sample preparation required to minimize interference and ensure accurate quantification.[3][4] For biological matrices such as plasma, urine, or tissue homogenates, protein precipitation, liquid-liquid extraction (LLE), or solid-phase extraction (SPE) are common approaches.[4][5]

Workflow for Sample Preparation





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Sources

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- To cite this document: BenchChem. [Application Note: Quantitative Analysis of 2-(4-Aminophenyl)succinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268363/docs#application-note-quantitative-analysis-of-2-4-aminophenyl-succinic-acid\]](https://www.benchchem.com/product/b1268363/docs#application-note-quantitative-analysis-of-2-4-aminophenyl-succinic-acid)

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